

# A Technical Guide to the Physical and Chemical Properties of Dihydrolinalool

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## Compound of Interest

Compound Name: Dihydrolinalool

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## Introduction

**Dihydrolinalool** (3,7-dimethyloct-6-en-3-ol) is a naturally occurring acyclic monoterpenoid alcohol. It is a derivative of linalool and is found in the essential oils of various plants. With its pleasant, floral, and slightly citrusy aroma, **dihydrolinalool** is a valuable ingredient in the fragrance and flavor industries. Beyond its sensory characteristics, its chemical and physical properties make it a subject of interest for various scientific applications, including potential use in the development of new therapeutic agents. This guide provides a comprehensive overview of the physical and chemical properties of **dihydrolinalool**, detailed experimental protocols for their determination, and visualizations of relevant chemical pathways.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **dihydrolinalool** are summarized in the table below, providing a consolidated reference for its key quantitative data.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O[1][2][3]
Molecular Weight	156.27 g/mol [1][2]
Appearance	Colorless clear liquid[2][4]
Boiling Point	191-193 °C at 760 mmHg[4]
Specific Gravity	0.857-0.863 @ 25 °C[4]
Refractive Index	1.452-1.458 @ 20 °C[4]
Flash Point	81.11 °C (178 °F) TCC[4][5]
Solubility	Soluble in alcohol; Insoluble in water[4]
Vapor Pressure	0.019 mmHg @ 25 °C (estimated)[4]
logP (o/w)	2.977 (estimated)[4]
Stability	Reported to be more stable than linalool[4]

## Chemical Properties and Reactivity

**Dihydrolinalool** is a tertiary alcohol, which influences its chemical reactivity. It is considered to be more stable than its precursor, linalool, particularly in soaps and perborate deodorants.[4] The stability of **dihydrolinalool** makes it a preferred ingredient in various consumer products.

The primary methods for the synthesis of **dihydrolinalool** involve the catalytic hydrogenation of linalool. This process selectively reduces the double bond in the linalool molecule to yield **dihydrolinalool**. [6] Catalysts such as Nickel-Boride (NiB), Raney Nickel, or Palladium on carbon (Pd/C) are employed in this reaction, which is typically carried out in an alcohol solvent under controlled temperature and pressure.[6]

Another significant chemical pathway involving **dihydrolinalool** is its formation through the biotransformation of myrcene by microorganisms like *Pseudomonas aeruginosa*. [4][7] This biocatalytic process offers an alternative, environmentally friendly route to produce **dihydrolinalool**. The biotransformation of myrcene can yield different products depending on the incubation time, with **dihydrolinalool** being a major product at specific time points.[4][8]

## Experimental Protocols

### Determination of Boiling Point by Distillation

The boiling point of **dihydrolinalool** can be determined using a standard simple distillation apparatus.[\[9\]](#)

Methodology:

- A sample of **dihydrolinalool** is placed in a round-bottom flask.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer.
- The temperature at which the liquid and vapor phases are in equilibrium, and the vapor is condensing, is recorded as the boiling point.[\[9\]](#)
- For essential oil components, differential scanning calorimetry (DSC) can also be utilized to determine the boiling temperature.[\[1\]](#)

### Determination of Specific Gravity using a Pycnometer

The specific gravity of **dihydrolinalool** can be accurately measured using a pycnometer.[\[10\]](#)  
[\[11\]](#)

Methodology:

- The pycnometer is first weighed empty, then filled with distilled water and weighed again to determine the mass of the water.
- The pycnometer is then emptied, dried, and filled with **dihydrolinalool** and weighed.
- The specific gravity is calculated as the ratio of the mass of the **dihydrolinalool** to the mass of the water for the same volume.[\[11\]](#)
- Measurements should be performed at a constant temperature, typically 25°C.[\[12\]](#)

### Measurement of Refractive Index with a Refractometer

The refractive index of **dihydrolinalool** is determined using a refractometer.[\[13\]](#)[\[14\]](#)

Methodology:

- A small drop of the **dihydrolinalool** sample is placed on the prism of the refractometer.
- The instrument measures the extent to which light is bent as it passes through the sample.
- The refractive index is read directly from the instrument's scale.
- The measurement is temperature-dependent and is typically recorded at 20°C.[\[14\]](#)

## Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

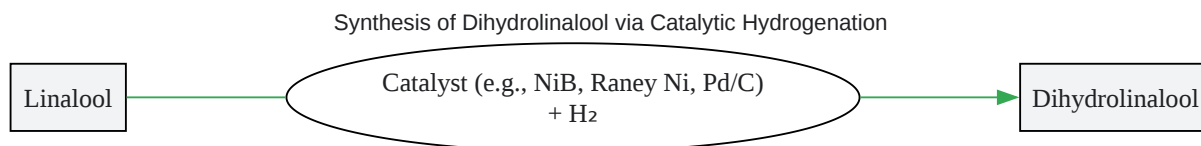
GC-MS is a powerful analytical technique for determining the purity of **dihydrolinalool** and identifying any impurities.[\[2\]](#)[\[5\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- A small, diluted sample of **dihydrolinalool** is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas through a capillary column.
- The components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
- As each component elutes from the column, it enters the mass spectrometer, which ionizes the molecules and separates them based on their mass-to-charge ratio, providing a unique mass spectrum for identification.
- The purity is determined by the relative area of the **dihydrolinalool** peak in the chromatogram.

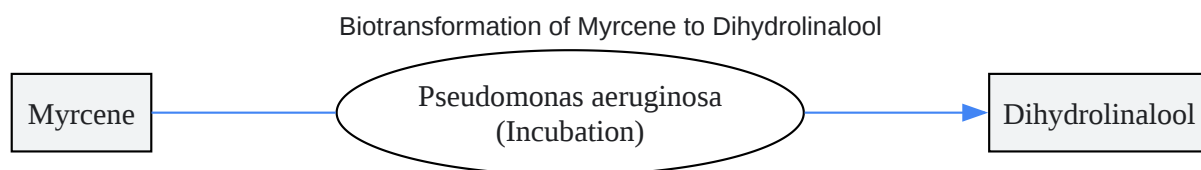
## Visualizations of Chemical Pathways

The following diagrams illustrate key chemical pathways involving **dihydrolinalool**.



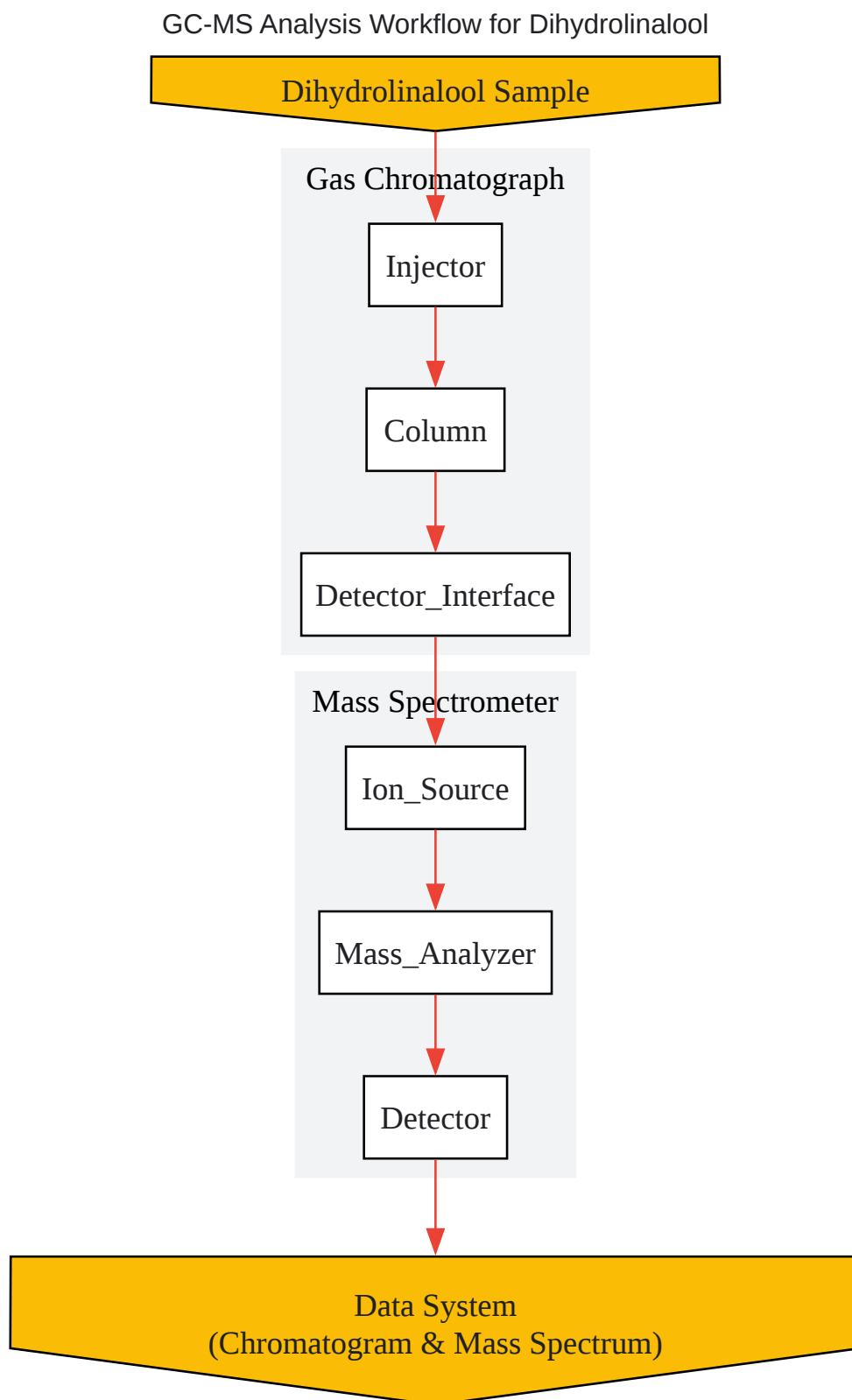
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Caption: Chemical synthesis of **Dihydrolinalool**.



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Caption: Biotransformation of Myrcene.



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Caption: GC-MS analysis workflow.

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